

Application Notes and Protocols: Preparing Jps016 (TFA) Stock Solutions

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Compound of Interest

Compound Name: Jps016 (tfa)

Cat. No.: B15139093

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **Jps016 (TFA)**, a potent proteolysis targeting chimera (PROTAC) designed to degrade Class I histone deacetylases (HDACs). Adherence to these guidelines is crucial for ensuring the stability, activity, and reproducibility of experimental results.

Introduction to Jps016 (TFA)

Jps016 is a benzamide-based PROTAC that recruits the Von Hippel-Lindau (VHL) E3 ubiquitin ligase to induce the degradation of HDAC1 and HDAC2.^{[1][2][3]} This targeted protein degradation leads to downstream effects such as the induction of apoptosis and cell cycle arrest in cancer cells.^{[1][2][4][5]} The trifluoroacetate (TFA) salt form is often used in research settings.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Jps016 (TFA)** is provided in the table below.

Property	Value	Reference
Molecular Formula	C50H64F3N7O10S	[1]
Molecular Weight	1012.14 g/mol	[1]
Appearance	Off-white to light yellow solid	[3]
Purity	≥97%	

Stock Solution Preparation

Solubility

Jps016 (TFA) is highly soluble in dimethyl sulfoxide (DMSO).[1]

Solvent	Concentration	Notes	Reference
DMSO	100 mg/mL (98.80 mM)	Ultrasonic assistance may be required. Use freshly opened, anhydrous DMSO as the compound is hygroscopic.	[1][3]

Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution. Adjustments can be made for different desired concentrations using the provided tables.

Materials:

- **Jps016 (TFA)** solid
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vial
- Calibrated micropipettes and sterile, filtered pipette tips

- Vortex mixer
- Ultrasonic bath

Procedure:

- Aliquoting: Allow the vial of **Jps016 (TFA)** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **Jps016 (TFA)** solid in a sterile vial. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 10.12 mg of **Jps016 (TFA)**.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial containing the **Jps016 (TFA)** solid. To prepare a 10 mM solution, for every 1 mg of **Jps016 (TFA)**, add 98.8 μ L of DMSO.^[1]
- Dissolution: Vortex the solution thoroughly. If the solid does not fully dissolve, sonicate the vial in an ultrasonic bath for a short period. To aid dissolution, the tube may be warmed to 37°C.^[1]
- Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Stock Solution Dilution Table

The following table provides the required volume of solvent to prepare stock solutions of different concentrations.^{[1][3]}

Desired Concentration	Mass of Jps016 (TFA)	Volume of DMSO to Add
1 mM	1 mg	988 µL
5 mg	4.94 mL	
10 mg	9.88 mL	
5 mM	1 mg	197.6 µL
5 mg	988 µL	
10 mg	1.98 mL	
10 mM	1 mg	98.8 µL
5 mg	494 µL	
10 mg	988 µL	

Storage and Stability

Proper storage is critical to maintain the integrity of **Jps016 (TFA)** stock solutions.

Storage Temperature	Shelf Life	Recommendations	Reference
-20°C	1 month	Protect from light and store under nitrogen.	[1] [3]
-80°C	6 months	Protect from light and store under nitrogen. This is the recommended temperature for long-term storage.	[1] [3]

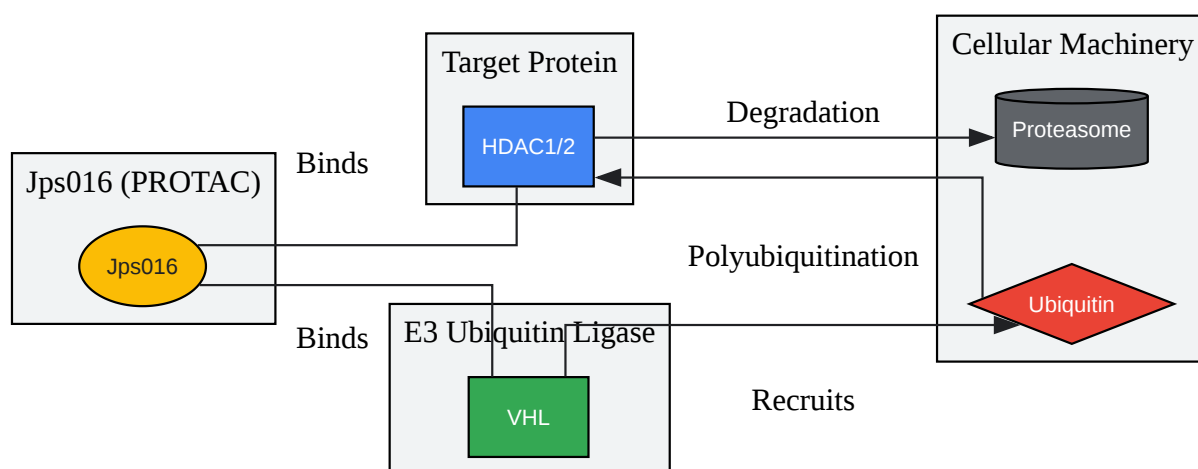
Important Considerations:

- **Avoid Repeated Freeze-Thaw Cycles:** Aliquoting the stock solution into single-use volumes is highly recommended to prevent degradation.[\[3\]](#)

- Protect from Light: **Jps016 (TFA)** is light-sensitive and should be stored in amber or foil-wrapped vials.[1][3]
- Inert Atmosphere: For optimal stability, storing the compound under a nitrogen atmosphere is advised.[1][3]

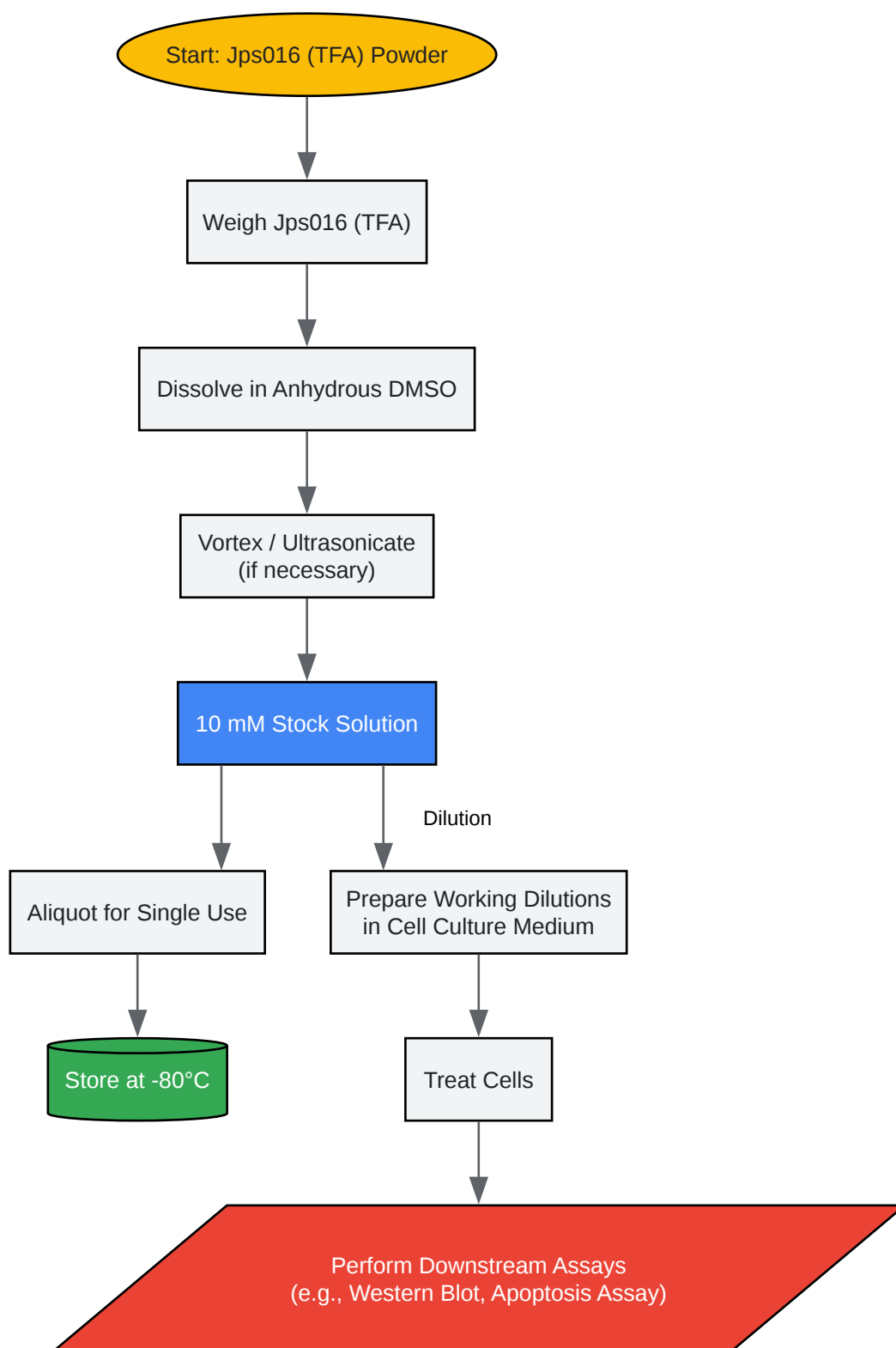
Mechanism of Action and Signaling Pathways

Jps016 functions as a PROTAC by forming a ternary complex between the target protein (HDAC1/2) and the VHL E3 ubiquitin ligase, leading to the ubiquitination and subsequent proteasomal degradation of the target.[4][5] This degradation of HDAC1/2 results in downstream cellular effects, including the induction of apoptosis and cell cycle arrest.[1][4][5] The activity of Jps016 has also been linked to transcriptional changes in the AKT/mTOR signaling pathway.[6]



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Fig. 1: Jps016 Mechanism of Action.



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Fig. 2: Stock Solution Preparation Workflow.

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